An In-Depth Technical Guide to the Localization of Lubimin in Plant Tissues

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Compound of Interest

Compound Name:	*Lubiminol*
CAS No.:	*55784-92-4*
Cat. No.:	*B1675348*

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Introduction

Lubimin, a bicyclic vetispirane sesquiterpenoid, is a prominent phytoalexin produced by plants of the Solanaceae family, most notably potato (Solanum tuberosum). As a key component of the plant's induced defense system, lubimin exhibits significant antimicrobial activity against a broad range of pathogens. Understanding the spatial and temporal localization of lubimin within plant tissues is crucial for elucidating its role in plant-pathogen interactions and for harnessing its potential in agriculture and medicine. This technical guide provides a comprehensive overview of lubimin localization, including its biosynthesis, transport, and accumulation in various plant tissues, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

Quantitative Localization of Lubimin

The concentration of lubimin in plant tissues is highly dependent on the specific tissue, the nature of the eliciting stimulus (biotic or abiotic), and the time post-elicitation. Accumulation is generally localized to the site of infection or stress.

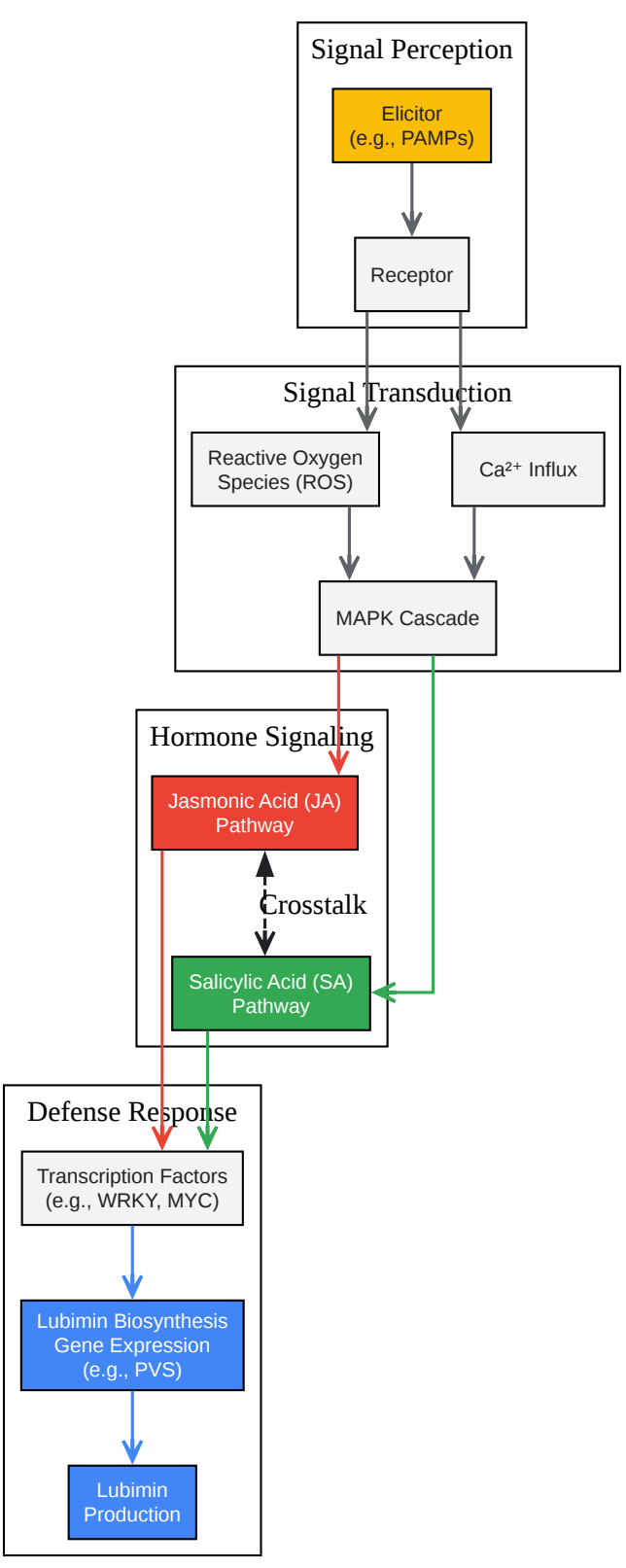
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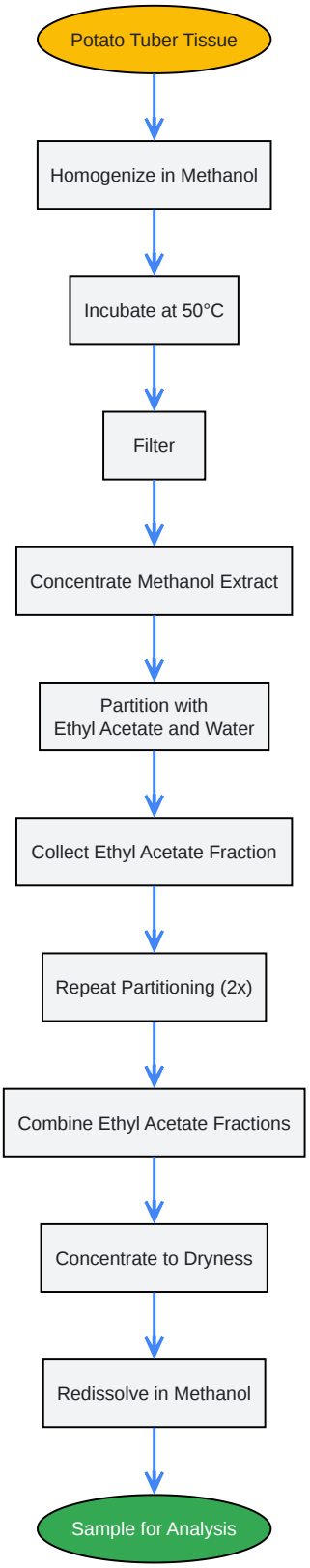
Plant Material	Elicitor/Treatment	Tissue/Location	Lubimin Concentration	Reference
Potato (Solanum tuberosum) Tuber Slices	Cell-disruptive treatments	Tuber Tissue	5 - 20 ppm	[1]
Potato (Solanum tuberosum) Tuber	Incompatible race of Phytophthora infestans	Inoculation Fluid	Up to 28 µg/mL	[2]
Potato (Solanum tuberosum) Hairy Root Cultures	Rhizoctonia bataticola homogenate + β-cyclodextrin	Hairy Roots (Dry Weight)	171 µg/g	[3]

Biosynthesis of Lubimin

Lubimin belongs to the sesquiterpenoid class of phytoalexins, which are synthesized via the mevalonate (MVA) pathway in the cytoplasm and the methylerythritol phosphate (MEP) pathway in plastids. The biosynthesis of lubimin from the central precursor farnesyl diphosphate (FPP) is a multi-step enzymatic process.

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